

Proper Disposal Procedures for PV1115

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Compound of Interest

Compound Name: **PV1115**

Cat. No.: **B1679878**

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This document provides essential safety and logistical information for the proper disposal of substances identified as **PV1115**. It is crucial to note that "**PV1115**" may refer to different products. This guide addresses two such chemical products: FORMULA 1115, a cooling water treatment, and POLYFLOC AE1115. Always verify the specific product in use by consulting the manufacturer's Safety Data Sheet (SDS).

Quantitative Data Summary

The following tables summarize key quantitative data from the Safety Data Sheets for both FORMULA 1115 and POLYFLOC AE1115.

Table 1: Toxicological Data for FORMULA 1115

Test Type	Species	Route	Result
LD50	Rat	Ingestion	2,590 mg/kg[1]
LD50	Rat	Skin	> 5,000 mg/kg[1]

Table 2: Hazardous Ingredients in POLYFLOC AE1115

Chemical Name	CAS Number	Concentration (w/w%)	Hazards
Acrylamide	79-06-1	0.1 - 1.0	Toxic (by ingestion), irritant, probable human carcinogen, neurotoxin[2]
Isoparaffinic Petroleum Distillate	64742-47-8	15 - 40	Combustible liquid, irritant, CNS depressant[2]
Alcohols, C10-C16, Ethoxylated	68002-97-1	1 - 5	Slight irritant (eyes and skin)[2]
Alcohols, C12-16, Ethoxylated	68551-12-2	1 - 5	Severe irritant (eyes), moderate irritant (skin) [2]
Alcohols, C12-14, Ethoxylated	68439-50-9	1 - 5	Irritant (eyes and skin) [2]

Experimental Protocols: Disposal Procedures

Disposal Protocol for FORMULA 1115

This protocol outlines the step-by-step procedure for the safe disposal of FORMULA 1115.

1. Personal Protective Equipment (PPE):

- Wear protective gloves, eye protection, and face protection.[1]
- In case of inadequate ventilation, wear respiratory protection.[3]

2. Spill Containment:

- In the event of a spill, dike and contain the spilled material.
- Use absorbent materials such as clay, sand, sawdust, or vermiculite to cover the spill.[4]

3. Waste Collection:

- Collect the absorbed material in non-leaking, sealable containers.[4][5]
- Label the container clearly as "Hazardous Waste" and include the contents' name.[6]

4. Storage:

- Store the waste container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[4]
- Keep the container tightly closed when not in use.[4]
- Do not store near concentrated acids or oxidizing agents.[1]

5. Final Disposal:

- Dispose of the waste in accordance with federal, state, and local environmental control regulations.[3][4]
- Incineration is the preferred method of disposal.[4]
- Do not dispose of hazardous waste by evaporation, in the sewer, or in regular trash.[7]
- Contact a licensed hazardous waste disposal facility for pickup and disposal.

6. Empty Container Disposal:

- Thoroughly empty the contents of the container.
- The first rinse of the container must be collected and disposed of as hazardous waste.[7]
- For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.[7]
- After thorough rinsing and air-drying, the empty container can be disposed of.

Disposal Protocol for POLYFLOC AE1115

This protocol provides the necessary steps for the safe disposal of POLYFLOC AE1115.

1. Personal Protective Equipment (PPE):

- Wear chemical-resistant gloves (e.g., Viton, neoprene, or nitrile rubber), full face shields with goggles underneath, and appropriate respiratory protection (organic vapor cartridges if necessary).[2][4]
- Do not wear contact lenses.[4]

2. Spill Containment:

- Ventilate the area of the spill.
- Contain and absorb the spill with a suitable absorbent material.[2]
- Be aware that the wet area may be slippery; spread sand or grit.[2]

3. Waste Collection:

- Place the absorbed material into a designated waste disposal container.[2]
- Ensure the container is properly labeled as hazardous waste.

4. Storage:

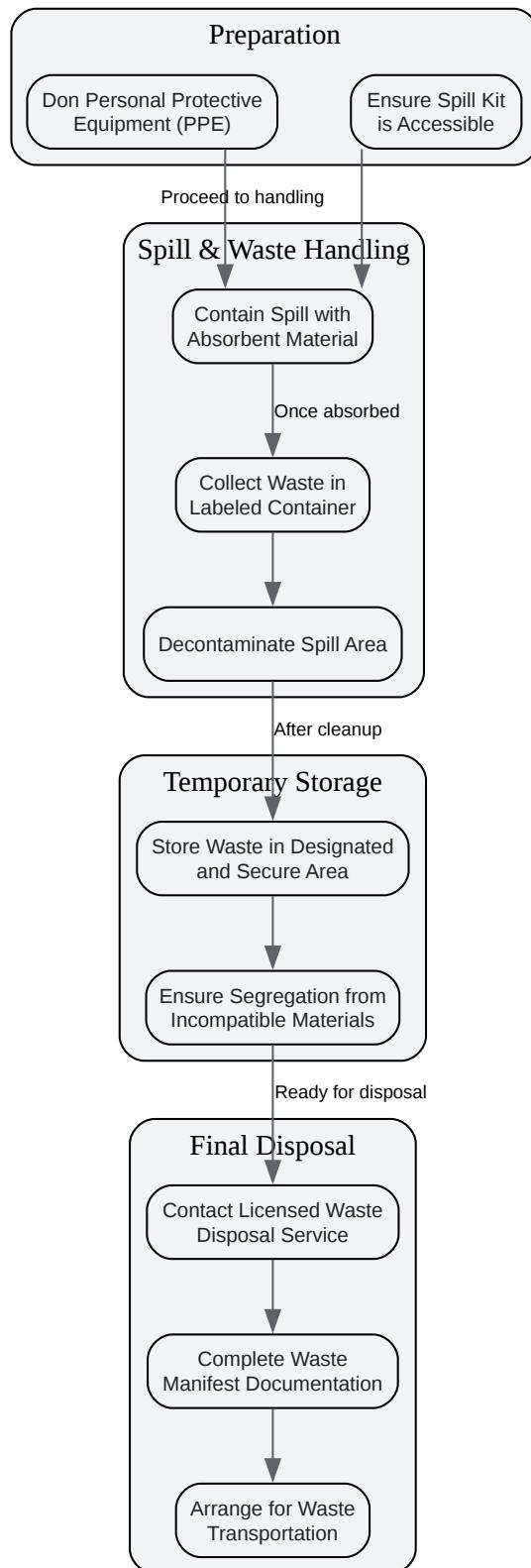
- Store in a stable environment under normal storage conditions.[2]
- Keep away from strong oxidizers, as contact may cause a fire.[2]

5. Final Disposal:

- This undiluted product is not classified as a US RCRA hazardous waste.[2] However, disposal must be in accordance with all applicable federal, state, and local regulations.
- Flush the area with water after the spill has been cleaned up.[2]

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the general logical workflow for the proper disposal of chemical waste like **PV1115** products.



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Caption: Logical workflow for the proper disposal of **PV1115** chemical products.

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